

Methomyl-d3 (CAS Number: 1398109-07-3): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Methomyl-d3

Cat. No.: B15562426

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Methomyl-d3** (CAS: 1398109-07-3), a deuterated analog of the carbamate insecticide methomyl. This document is intended to serve as a comprehensive resource, detailing its chemical and physical properties, its primary application as an internal standard in analytical chemistry, relevant experimental protocols, and the toxicological pathways of its non-deuterated counterpart.

Core Quantitative Data

The following tables summarize the key quantitative data for **Methomyl-d3**, compiled from various chemical suppliers and databases.

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
CAS Number	1398109-07-3	[1] [2] [3] [4] [5]
Molecular Formula	C ₅ H ₇ D ₃ N ₂ O ₂ S	
Molecular Weight	165.23 g/mol	
Formal Name	N-[[[(methyl-d ₃ -amino)carbonyl]oxy]-ethanimidothioic acid, methyl ester	
Synonyms	Methomyl D3, (E,Z)-Methomyl-d3 (N-methyl-d3)	
Appearance	Solid, Crystalline	
Color	Colorless, White to off-white	
Odor	Sulphurous	
Melting Point	78 - 79 °C	
Solubility	Slightly soluble in Chloroform and Methanol	
Storage Temperature	-20°C	
Stability	≥ 4 years	
Purity	≥98% (Methomyl)	
Deuterium Incorporation	≥99% deuterated forms (d ₁ -d ₃); ≤1% d ₀	

Table 2: Toxicological Data for Unlabeled Methomyl

Parameter	Value	Species	Route	Source(s)
LD ₅₀	30 mg/kg	Rat	Oral	
LD ₅₀	>2,000 mg/kg	Rat	Dermal	
LD ₅₀	11.9 µg/snail	Land snail (M. obstructa)	-	

Application in Analytical Chemistry

Methomyl-d3 is primarily utilized as an internal standard for the accurate quantification of methomyl in various matrices by chromatographic techniques coupled with mass spectrometry, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS). The use of a deuterated internal standard is a robust method to compensate for matrix effects and variations in sample preparation and instrument response, leading to more accurate and precise results.

Experimental Protocols

The following section details a representative experimental protocol for the analysis of methomyl in a food matrix using **Methomyl-d3** as an internal standard. This protocol is a synthesis of the widely used QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.

Protocol: Quantification of Methomyl in a Food Matrix using LC-MS/MS and Methomyl-d3 Internal Standard

- Objective: To accurately quantify the concentration of methomyl in a food sample (e.g., fruits, vegetables) using a deuterated internal standard.
- Materials and Reagents:
 - Methomyl analytical standard
 - Methomyl-d3** internal standard solution (concentration to be determined based on expected analyte levels)

- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Anhydrous magnesium sulfate (MgSO_4)
- Sodium chloride (NaCl)
- Trisodium citrate dihydrate
- Disodium hydrogen citrate sesquihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) sorbent (optional, for pigmented extracts)
- Deionized water

3. Sample Preparation (QuEChERS Method):

- Homogenize a representative 10-15 g sample of the food matrix.
- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Spike the sample with a known amount of **Methomyl-d3** internal standard solution. The spiking level should be similar to the expected concentration of the analyte.
- Add the QuEChERS extraction salts (e.g., 4 g MgSO_4 , 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).
- Immediately cap and shake the tube vigorously for 1 minute.
- Centrifuge at ≥ 3000 g for 5 minutes.

- Transfer an aliquot of the upper acetonitrile layer to a 2 mL microcentrifuge tube containing a mixture of dispersive solid-phase extraction (d-SPE) sorbents (e.g., 150 mg MgSO₄, 50 mg PSA, and 50 mg C18). For highly pigmented samples, GCB may be included.
- Vortex for 30 seconds.
- Centrifuge at a high speed for 2 minutes.
- Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Analysis:

- LC System: A high-performance liquid chromatography system.
- Column: A suitable C18 reversed-phase column.
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and methanol or acetonitrile with 0.1% formic acid (B).
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.
- Ionization: Electrospray ionization (ESI) in positive mode.

5. MRM Transitions:

- Methomyl: Precursor ion → Product ion 1, Precursor ion → Product ion 2 (specific m/z values to be optimized).
- **Methomyl-d3**: Precursor ion → Product ion 1, Precursor ion → Product ion 2 (specific m/z values to be optimized, typically a +3 Da shift from the unlabeled analyte).

6. Quantification:

- Construct a calibration curve using standards of unlabeled methomyl, each containing the same constant concentration of **Methomyl-d3**.

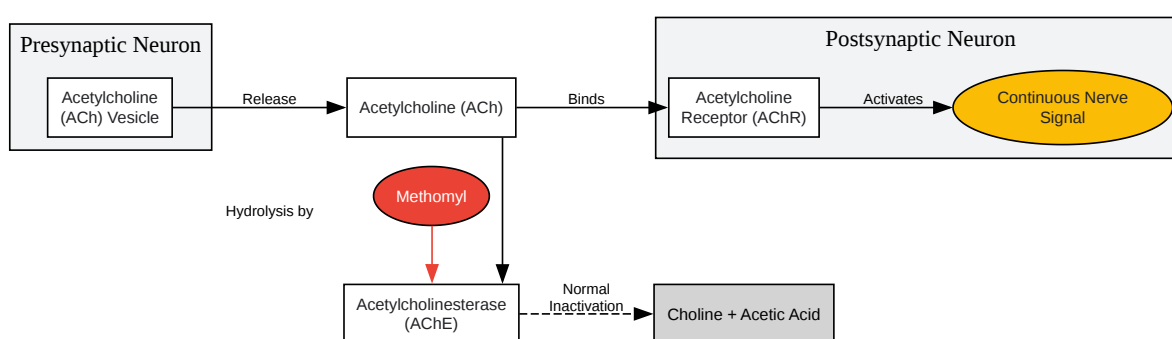
- Plot the ratio of the peak area of the methomyl MRM transition to the peak area of the **Methomyl-d3** MRM transition against the concentration of methomyl.
- Determine the concentration of methomyl in the sample by interpolating its peak area ratio on the calibration curve.

Signaling and Logical Pathways

The primary mechanism of toxicity for methomyl involves the inhibition of the enzyme acetylcholinesterase. A potential secondary pathway may involve the activation of the aryl hydrocarbon receptor.

Primary Mechanism: Acetylcholinesterase Inhibition

Methomyl is a carbamate insecticide that acts as a reversible inhibitor of acetylcholinesterase (AChE), a crucial enzyme in the nervous system. AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) into choline and acetic acid, a process that terminates the nerve signal at the synaptic cleft. By inhibiting AChE, methomyl causes an accumulation of ACh in the synapse, leading to continuous stimulation of acetylcholine receptors. This results in hyperexcitation of the nervous system, followed by paralysis and ultimately death of the insect.

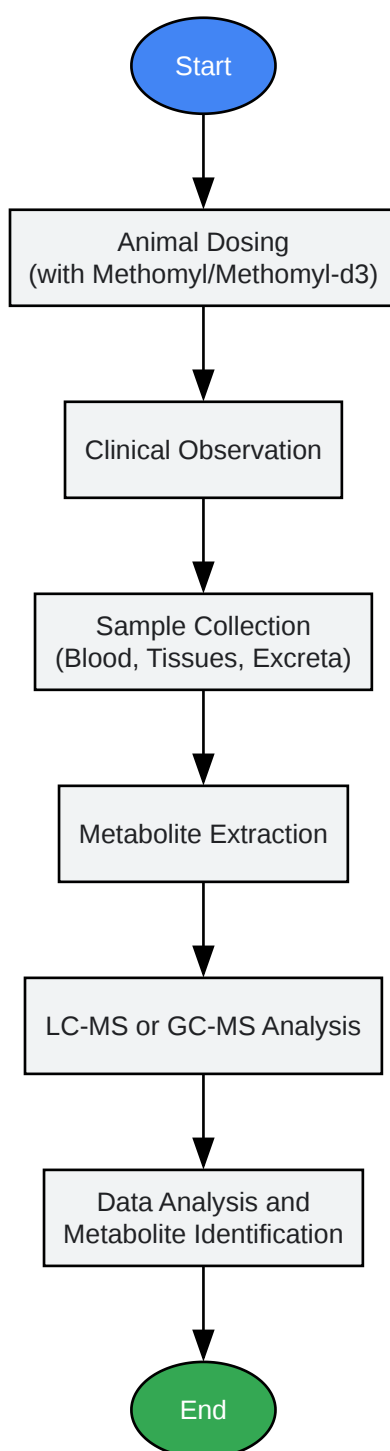


[Click to download full resolution via product page](#)

Caption: Methomyl inhibits acetylcholinesterase, leading to continuous nerve signaling.

Experimental Workflow: In Vivo Metabolism Study

A typical workflow for an in vivo study investigating the metabolic fate of a compound like methomyl is outlined below. **Methomyl-d3** can be used as a tracer in such studies to differentiate the administered compound from its metabolites.

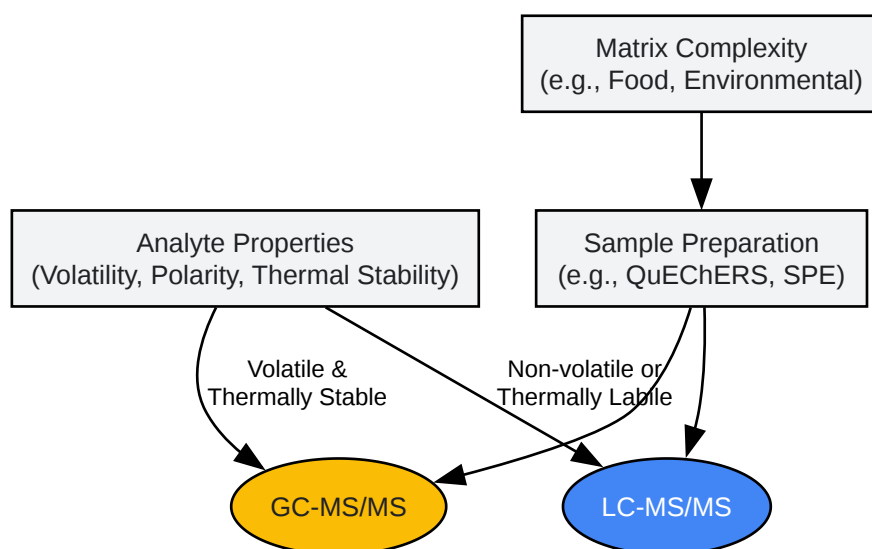


[Click to download full resolution via product page](#)

Caption: A general workflow for an in-vivo metabolism study of methomyl.

Logical Relationship: Analytical Method Selection

The choice of analytical instrumentation often depends on the properties of the analyte and the complexity of the matrix.



[Click to download full resolution via product page](#)

Caption: Factors influencing the choice between GC-MS and LC-MS for analysis.

This guide provides a foundational understanding of **Methomyl-d3** and its application in analytical science. For specific applications, further method development and validation are essential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Multi-analyst, multi-matrix performance of the QuEChERS approach for pesticide residues in foods and feeds using HPLC/MS/MS analysis with different calibration techniques - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. eurl-pesticides.eu \[eurl-pesticides.eu\]](#)
- [3. GraphViz Examples and Tutorial \[graphs.grevian.org\]](#)
- [4. DOT Language | Graphviz \[graphviz.org\]](#)
- [5. The aryl hydrocarbon receptor cross-talks with multiple signal transduction pathways - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Methomyl-d3 (CAS Number: 1398109-07-3): A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15562426/docs#methomyl-d3-cas-number-1398109-07-3-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b15562426/docs#methomyl-d3-cas-number-1398109-07-3-a-comprehensive-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check